

Introduction: The Analytical Imperative for 2-Cyclopropylphenol

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Compound of Interest

Compound Name: 2-Cyclopropylphenol

CAS No.: 10292-60-1

Cat. No.: B047241

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2-Cyclopropylphenol is an aromatic organic compound featuring a hydroxyl group and a cyclopropyl substituent at the ortho position of a benzene ring. This unique structural combination imparts specific chemical properties that are of interest in synthetic chemistry and drug discovery. For researchers, scientists, and drug development professionals, the unambiguous identification and characterization of this molecule are paramount for ensuring purity, verifying synthetic outcomes, and understanding its chemical behavior. Spectroscopic analysis provides the definitive molecular fingerprint required for these tasks.

This guide offers an in-depth exploration of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **2-Cyclopropylphenol**. Moving beyond a simple recitation of data, we will delve into the causality behind the observed spectral features, provide field-proven experimental protocols, and ground the analysis in authoritative principles of spectroscopy.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Proton and Carbon Skeleton

NMR spectroscopy is the most powerful tool for elucidating the precise structure of an organic molecule in solution. By probing the magnetic properties of atomic nuclei, primarily ^1H (proton) and ^{13}C (carbon-13), we can map the connectivity and chemical environment of every atom in **2-Cyclopropylphenol**.

^1H NMR Spectroscopy

Proton NMR provides detailed information about the number of different types of protons, their electronic environments, and their proximity to one another.

Predicted ^1H NMR Spectral Data (500 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale & Expert Insights
~ 7.10 - 6.70	Multiplet (m)	4H	Ar-H	The four protons on the benzene ring are chemically non-equivalent due to ortho-substitution, resulting in a complex, overlapping multiplet pattern. Their appearance in the 7-8 ppm range is characteristic of aromatic protons. [1][2]
~ 4.8 - 5.5	Broad Singlet (br s)	1H	OH	The hydroxyl proton signal is typically broad due to chemical exchange and hydrogen bonding. Its chemical shift can vary significantly with concentration and solvent.[1][3] A "D₂O shake" experiment can confirm this

peak, as the proton will exchange with deuterium, causing the signal to disappear.^{[1][2]}

~ 1.90 - 2.10

Multiplet (m)

1H

Ar-CH-

This is the methine proton of the cyclopropyl group, which is deshielded by its direct attachment to the aromatic ring. It is coupled to the four methylene protons of the cyclopropyl ring, resulting in a complex multiplet.

~ 0.95 - 1.05

Multiplet (m)

2H

Cyclopropyl CH₂

These are two of the methylene protons on the cyclopropyl ring. They exhibit complex splitting due to coupling with the methine proton and the other two methylene protons.

~ 0.65 - 0.75	Multiplet (m)	2H	Cyclopropyl CH ₂	These are the remaining two methylene protons, which are in a different chemical environment from the first pair, leading to a separate multiplet signal further upfield.
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Experimental Protocol: ¹H NMR Spectrum Acquisition

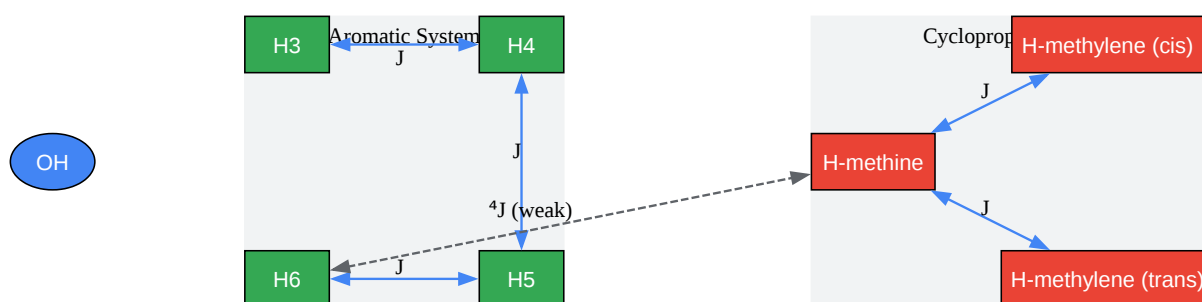
This protocol ensures high-quality, reproducible data for a phenolic compound.

- **Sample Preparation:** Accurately weigh approximately 5-10 mg of **2-Cyclopropylphenol** and dissolve it in ~0.7 mL of a deuterated solvent (e.g., CDCl₃) in a clean, dry NMR tube. The use of a deuterated solvent is critical to avoid a large, interfering solvent proton signal.[\[4\]](#)
- **Internal Standard:** Add a small amount of tetramethylsilane (TMS) as an internal standard. TMS provides a reference signal at 0.0 ppm, against which all other chemical shifts are measured.[\[4\]](#)
- **Instrumentation & Setup:** Place the NMR tube in the spectrometer's probe. Use a high-field NMR spectrometer (e.g., 400 MHz or higher) for better signal dispersion and resolution.[\[5\]](#)
- **Data Acquisition:**
 - Tune and shim the magnetic field to optimize its homogeneity, which is crucial for sharp, well-resolved peaks.
 - Acquire the spectrum using standard parameters: a 30-45° pulse angle, an acquisition time of 2-4 seconds, and a relaxation delay of 1-5 seconds.[\[6\]](#)

- Co-add a sufficient number of scans (e.g., 8 or 16) to achieve an excellent signal-to-noise ratio.
- Data Processing: Apply Fourier transformation to the raw free induction decay (FID) signal. Perform phase correction and baseline correction to obtain the final, interpretable spectrum.

Logical Relationship: Spin-Spin Coupling

The splitting of signals into multiplets is a direct result of spin-spin coupling between neighboring, non-equivalent protons. This diagram illustrates the key coupling interactions in **2-Cyclopropylphenol**.



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Caption: Key ^1H - ^1H spin-spin coupling interactions in **2-Cyclopropylphenol**.

^{13}C NMR Spectroscopy

Carbon-13 NMR provides a count of the number of non-equivalent carbon atoms and information about their chemical environment.

Predicted ^{13}C NMR Spectral Data (125 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Assignment	Rationale & Expert Insights
~ 152.0	C-OH	The carbon atom bonded to the electronegative oxygen of the hydroxyl group is significantly deshielded, causing its signal to appear far downfield. This is a hallmark of phenolic carbons.[7]
~ 130.0 - 115.0	Aromatic CH & C-C	The remaining five aromatic carbons appear in this characteristic region.[7] The carbon bearing the cyclopropyl group (C2) will be distinct from the four CH carbons, leading to a total of five signals in this range.
~ 12.0	Ar-CH-	The methine carbon of the cyclopropyl group is shifted downfield relative to the methylenes due to its direct attachment to the aromatic ring.
~ 7.0	Cyclopropyl CH ₂	The two equivalent methylene carbons of the cyclopropyl ring are highly shielded and appear far upfield, a characteristic feature of strained three-membered rings.[8]

Experimental Protocol: ¹³C NMR Spectrum Acquisition

- **Sample Preparation:** Prepare the sample as described for ¹H NMR, though a slightly higher concentration (20-50 mg) may be beneficial due to the lower natural abundance of ¹³C.

- Instrumentation & Setup: Use the same spectrometer as for ^1H NMR, switching the probe to the ^{13}C frequency.
- Data Acquisition:
 - Acquire the spectrum using a proton-decoupled pulse sequence (e.g., zgpg30). This collapses all C-H coupling, resulting in a single sharp peak for each unique carbon atom, which simplifies the spectrum.
 - Use a pulse angle of 30-45°, an acquisition time of 1-2 seconds, and a relaxation delay of 2-5 seconds.[6]
 - A much larger number of scans is required compared to ^1H NMR (hundreds to thousands) to achieve a good signal-to-noise ratio.
- Data Processing: Process the data using the same steps as for ^1H NMR (Fourier transformation, phase, and baseline correction).

Infrared (IR) Spectroscopy: Probing Functional Groups

IR spectroscopy measures the vibrations of chemical bonds within a molecule. It is an exceptionally powerful tool for identifying the presence of specific functional groups.

Characteristic IR Absorption Bands

Wavenumber (cm ⁻¹)	Vibration Type	Intensity	Functional Group	Rationale & Expert Insights
3600 - 3200	O-H stretch	Strong, Broad	Phenolic -OH	The broadness of this peak is a classic indicator of hydrogen bonding, a key feature of phenols. [2] [9] [10]
3100 - 3000	C-H stretch	Medium	Aromatic C-H	These absorptions are characteristic of C-H bonds where the carbon is sp ² -hybridized, as in a benzene ring.
3000 - 2850	C-H stretch	Medium	Cyclopropyl C-H	These correspond to the C-H bonds of the sp ³ -hybridized carbons in the cyclopropyl ring.
1600 & 1500	C=C stretch	Strong to Medium	Aromatic Ring	These two distinct peaks are diagnostic for the presence of a benzene ring. [10]
~ 1250	C-O stretch	Strong	Phenolic C-O	The stretching vibration of the carbon-oxygen bond in a phenol is a strong,

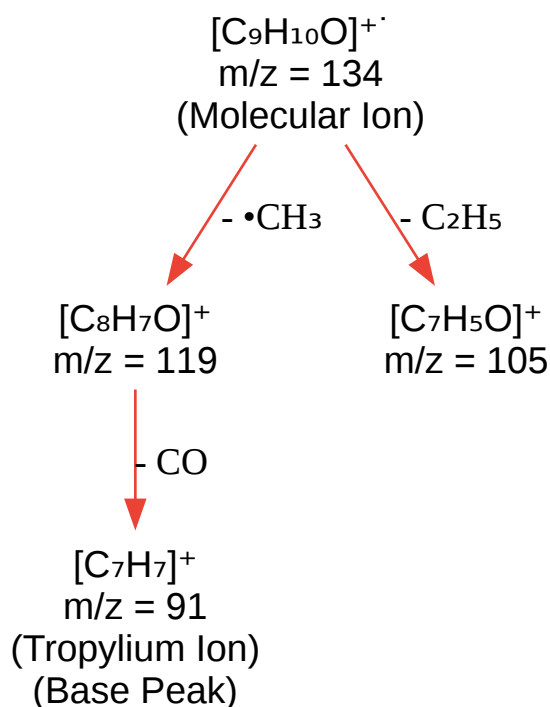
reliable indicator
of this functional
group.[9]

Experimental Protocol: FT-IR (ATR) Spectrum Acquisition

Attenuated Total Reflectance (ATR) is a modern, convenient technique that requires minimal sample preparation.

- Instrument Preparation: Ensure the ATR crystal (typically diamond or germanium) is clean. Record a background spectrum by pressing the anvil against the empty crystal. This spectrum is automatically subtracted from the sample spectrum to remove interference from atmospheric CO₂ and H₂O.
- Sample Application: Place a single drop of liquid **2-Cyclopropylphenol** (or a small amount of solid) directly onto the center of the ATR crystal.
- Data Acquisition:
 - Lower the press anvil to ensure firm contact between the sample and the crystal.
 - Acquire the spectrum over the mid-IR range (4000-400 cm⁻¹).[\[6\]](#)
 - Co-add multiple scans (e.g., 16 or 32) to improve the signal-to-noise ratio.
- Data Processing & Cleaning: After acquisition, clean the ATR crystal thoroughly with a suitable solvent (e.g., isopropanol or acetone) and a soft lab wipe.

Workflow: FT-IR (ATR) Measurement



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